

# Executive Safety Summary & Compound Profile

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## Compound of Interest

Compound Name: *INCB059872*

Cat. No.: *B1574622*

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**INCB059872** (also known as Epadacitinib) is a potent, selective, irreversible LSD1 (Lysine-Specific Demethylase 1) inhibitor.[1] As an epigenetic modulator currently in clinical investigation for acute myeloid leukemia (AML) and small cell lung cancer (SCLC), it must be handled as a High Potency Active Pharmaceutical Ingredient (HPAPI).

### Critical Hazard Profile:

- Mechanism of Action: Irreversible binding to FAD-dependent LSD1.
- Toxicity Class: Investigational Antineoplastic.[2]
- Primary Risks: Reproductive toxicity (teratogenicity), germ cell mutagenicity, and specific target organ toxicity (hematopoietic system).
- Environmental Fate: High persistence expected; not readily biodegradable.

**Core Directive:** Due to its status as an investigational antineoplastic, incineration is the only validated method of destruction. Chemical deactivation (e.g., bleach, autoclave) is insufficient and should not be attempted as a primary disposal method.

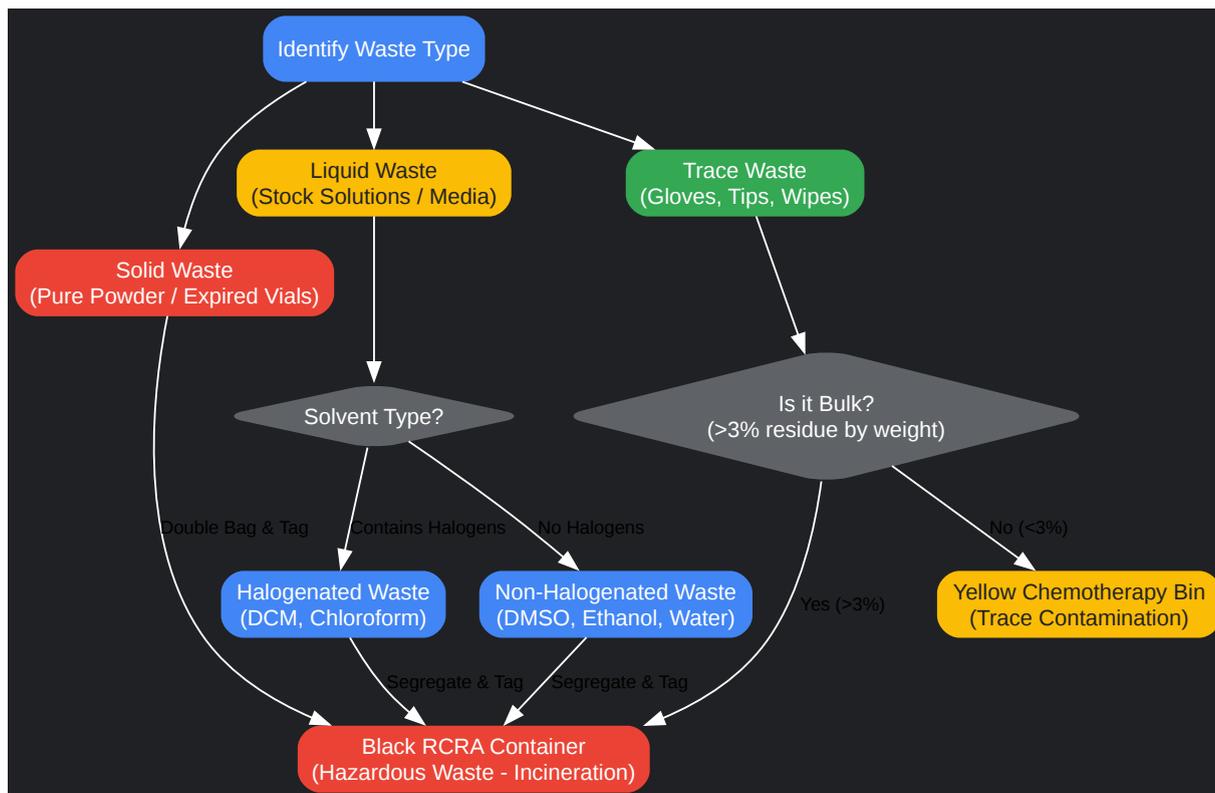
## Personal Protective Equipment (PPE) Matrix

Before initiating any disposal workflow, ensure the following barrier protection is in place. This protocol assumes the handling of pure powder or high-concentration stock solutions (>10 mM).

PPE Component	Specification	Rationale
Gloves	Double-gloving required. <sup>[2][3]</sup> Inner: Nitrile (min 4 mil). Outer: Nitrile or Neoprene (extended cuff).	Prevents permeation. <sup>[4][5]</sup> DMSO (common solvent) accelerates skin absorption of small molecules.
Respiratory	N95 or P100 respirator (if outside biosafety cabinet). Powered Air Purifying Respirator (PAPR) for spills >100 mg.	Prevents inhalation of aerosolized particulates during solid waste transfer.
Body	Tyvek® lab coat or solid-front gown with elastic cuffs.	Prevents contamination of street clothes; disposable to avoid cross-contamination.
Eye/Face	Chemical splash goggles.	Standard protection against splashes during liquid waste transfer.

## Waste Stream Decision Logic (Visualized)

The following decision tree dictates the segregation of **INCB059872** waste. Mis-segregation (e.g., pouring down the drain) is a critical violation of EPA/RCRA regulations.



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Figure 1: Waste segregation logic for **INCB059872**. Note that all streams ultimately lead to incineration (Black RCRA or Yellow Trace bins), never landfill or drain.

## Detailed Disposal Protocols

### Protocol A: Solid Waste (Pure Compound)

Applicability: Expired vials, weighing boats, excess powder.

- Containment: Do not empty the vial. Cap the original container tightly.

- Primary Bagging: Place the container into a clear, sealable plastic bag (e.g., Ziploc).
- Secondary Bagging: Place the sealed bag into a Black RCRA Hazardous Waste Bag (or facility-equivalent for "Bulk Cytotoxic").
- Labeling: Affix a hazardous waste tag.
  - Chemical Name: **INCB059872** (LSD1 Inhibitor).[1][6]
  - Hazards: Toxic, Suspected Carcinogen.
  - State: Solid.[3][7]
- Disposal: Transfer to the satellite accumulation area for High-Temperature Incineration.

## Protocol B: Liquid Waste (Stock Solutions & Media)

Applicability: DMSO stocks, cell culture media >0.1 µM.

- Segregation: Determine if the solvent is halogenated (e.g., DCM) or non-halogenated (e.g., DMSO, Ethanol, Water). Do not mix these streams.
- Collection: Pour into a dedicated HDPE or glass waste carboy.
  - Crucial: Do not fill >90% to allow for thermal expansion.
- Rinsing: Triple-rinse the original vessel with a compatible solvent. Add rinsate to the waste carboy.
- Labeling: Label as "Hazardous Waste - Cytotoxic/Antineoplastic."
  - Constituents: e.g., "99% DMSO, <1% **INCB059872**".
- Prohibition: NEVER pour liquid waste containing **INCB059872** down the sink. Water treatment plants cannot filter these stable small molecules.

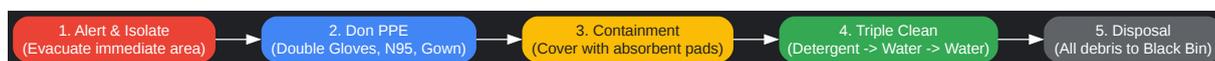
## Protocol C: Trace Contaminated Debris

Applicability: Pipette tips, gloves, bench paper.

- Definition: Items with no visible liquid or solid residue (RCRA "RCRA Empty" standard, <3% by weight).
- Sharps: Place pipette tips and needles into a Yellow Chemotherapy Sharps Container.
- Soft Waste: Place gloves and wipes into a Yellow Chemotherapy Waste Bag.
- Disposal: These bins are sealed and sent for regulated medical waste incineration.

## Accidental Release (Spill) Workflow

In the event of a powder spill or liquid release (>1 mL of stock), follow this immediate response plan.



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Figure 2: Immediate response workflow for **INCB059872** spills.

### Spill Cleanup Details:

- Liquid Spills: Cover with absorbent pads.[2] Do not wipe initially (avoids spreading). Pick up pads and place in hazardous waste bag.
- Powder Spills: Cover with wet paper towels (water or ethanol) to prevent dust generation. Do not dry sweep. Scoop up the wet slurry.
- Decontamination: Wipe the surface 3 times:
  - Pass 1: 10% Bleach or detergent (surfactant lifts the hydrophobic molecule).
  - Pass 2: Water (removes bleach/detergent).
  - Pass 3: 70% Ethanol (final polish).

## Regulatory Compliance (RCRA/EPA)

While **INCB059872** is an investigational compound and may not yet have a specific "P-List" or "U-List" code, it must be managed under the "Generator Knowledge" clause of the Resource Conservation and Recovery Act (RCRA).

- Classification: Non-regulated Hazardous Waste (unless mixed with listed solvents like Methanol - F003).
- Best Practice: Manage as RCRA Hazardous Waste to ensure incineration.
- EPA Waste Code Suggestion: If pure substance is discarded, use D001 (Ignitable) if in flammable solvent, or label as "Non-RCRA Regulated - Incinerate Only" depending on state regulations (e.g., California requires specific coding).

## References

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- Incyte Corporation. (2019).[11] **INCB059872** Investigator's Brochure: Physical and Chemical Properties. (Clinical Trial Documentation).
- U.S. Environmental Protection Agency (EPA). (2019). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. 40 CFR Part 266 Subpart P. [[Link](#)]

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